

"synthesis of aluminum sulfate from aluminum hydroxide and sulfuric acid"

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An In-depth Technical Guide to the Synthesis of **Aluminum Sulfate** from Aluminum Hydroxide and Sulfuric Acid

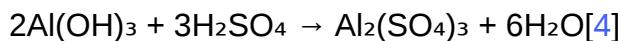
Introduction

Aluminum sulfate, $\text{Al}_2(\text{SO}_4)_3$, is a widely utilized industrial chemical with significant applications in water purification, papermaking, and textile dyeing.^[1] In water treatment, it functions as a coagulant, causing impurities to flocculate and settle, thereby clarifying the water.^{[2][3]} Its role in the paper industry is primarily for sizing, which improves the paper's durability and resistance to ink.^[2]

This technical guide provides a comprehensive overview of the synthesis of **aluminum sulfate** from the reaction of aluminum hydroxide and sulfuric acid. It is intended for researchers, scientists, and professionals in drug development and chemical manufacturing who require a detailed understanding of the production process, including the underlying chemistry, experimental protocols, and process variables.

Reaction Chemistry and Thermodynamics

The synthesis of **aluminum sulfate** is fundamentally an acid-base neutralization reaction.^[3] Aluminum hydroxide, an amphoteric hydroxide, reacts with sulfuric acid to produce **aluminum sulfate** and water. The stoichiometry for the reaction is as follows:



In industrial settings, the product is typically a hydrated form of **aluminum sulfate**. The reaction to form a common hydrate is:



This reaction is highly exothermic, releasing a significant amount of heat ($\Delta fH = -156 \text{ kJ mol}^{-1}$).
[2] The exothermic nature of the reaction is a critical factor in the design and control of the manufacturing process, as the heat generated can be sufficient to bring the solution to a boil.[3]
[5]

Raw Materials

The primary raw materials for this synthesis are aluminum hydroxide and sulfuric acid.

- Aluminum Hydroxide ($\text{Al}(\text{OH})_3$): Also known as aluminum trihydrate, this is the most common starting material. It is typically sourced from bauxite ore, which contains 30-75% aluminum oxide (Al_2O_3).[2] The bauxite is purified through the Bayer process, where it is dissolved in a strong caustic soda solution to form sodium aluminate. The aluminum trihydrate is then precipitated from this solution.[2] The purity and particle size of the aluminum hydroxide directly impact the reaction's efficiency and the purity of the final product.[3]
- Sulfuric Acid (H_2SO_4): Concentrated sulfuric acid is the other key reactant. The concentration can vary, and some processes have been developed to utilize waste sulfuric acid with concentrations as low as 50-90%.
[6]

Synthesis Process and Experimental Protocols

The industrial production of **aluminum sulfate** is typically performed as a batch process in stirred, acid- and heat-resistant reactors.[2] The general process involves reacting the raw materials, followed by steps for purification, concentration, and finishing into either a liquid or solid product.

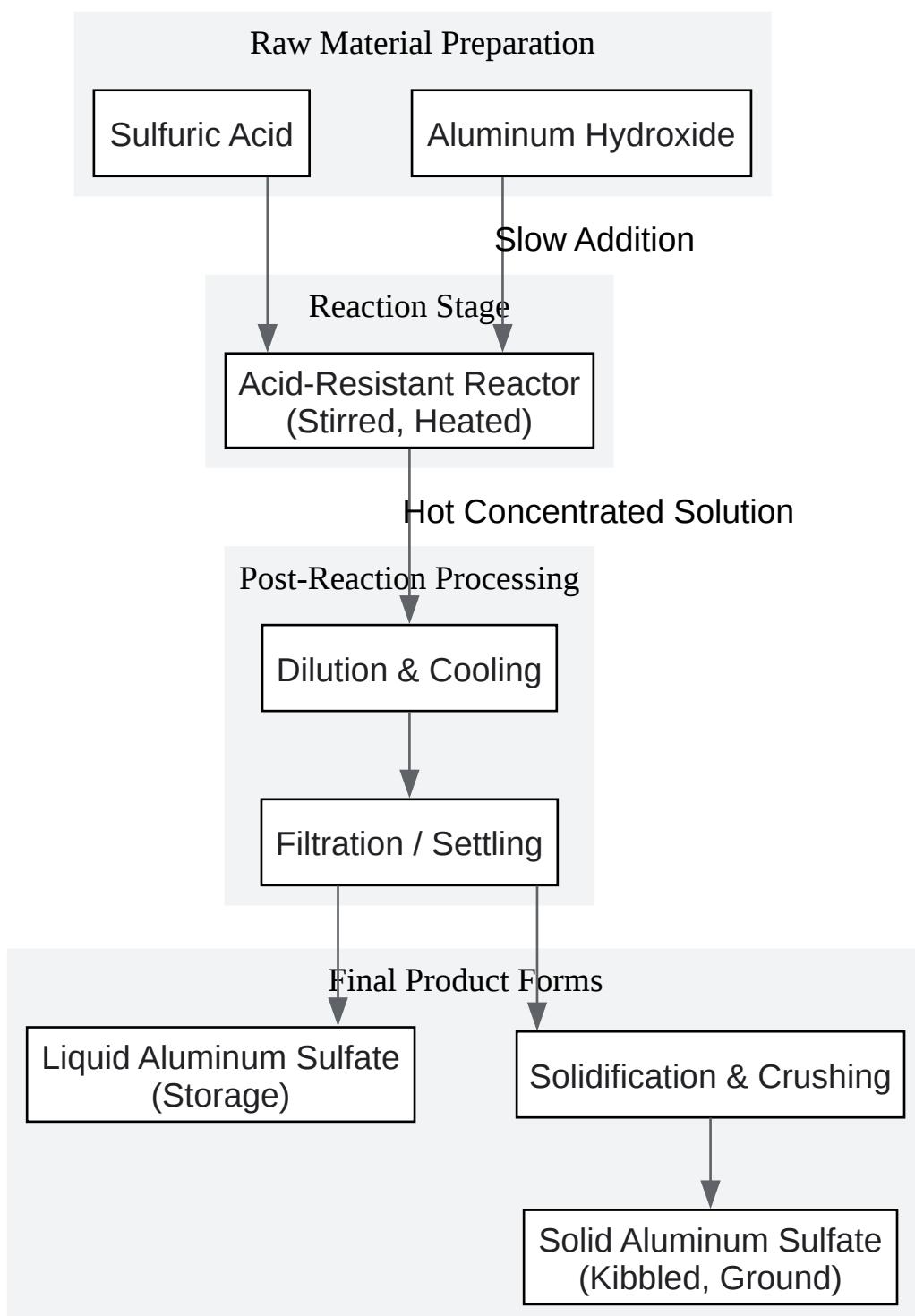
General Manufacturing Workflow

The production process can be summarized in the following steps:

- Charging the Reactor: A specific concentration of sulfuric acid, and in some cases water, is charged into the reactor.[3] The acid may be preheated to accelerate the reaction.[3]

- Reaction: Aluminum hydroxide powder is added slowly and under constant agitation to the sulfuric acid.[3] The rate of addition is carefully controlled to manage the exothermic reaction and prevent a dangerous boil-over.[3] The mixture is stirred for a set period until the reaction is complete and the acid is neutralized.[2][3]
- Dilution and Cooling: For liquid alum production, the concentrated batch is run into a dilution tank with water, where it cools over time.[2]
- Purification: The hot **aluminum sulfate** solution may be filtered to remove any unreacted materials or insoluble impurities.[3][6] The solution is often allowed to stand to let impurities like calcium sulfate or basic ferric sulfate settle out.[4]
- Finishing:
 - Liquid Alum: The filtered solution is pumped to storage tanks for distribution.[2]
 - Solid Alum: The concentrated solution is poured into casting pans where it cools and solidifies. The solid blocks are then crushed and screened to produce various grades of the final product.[2][7]

The following diagram illustrates the general experimental workflow for the synthesis of **aluminum sulfate**.

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Caption: Experimental workflow for **aluminum sulfate** synthesis.

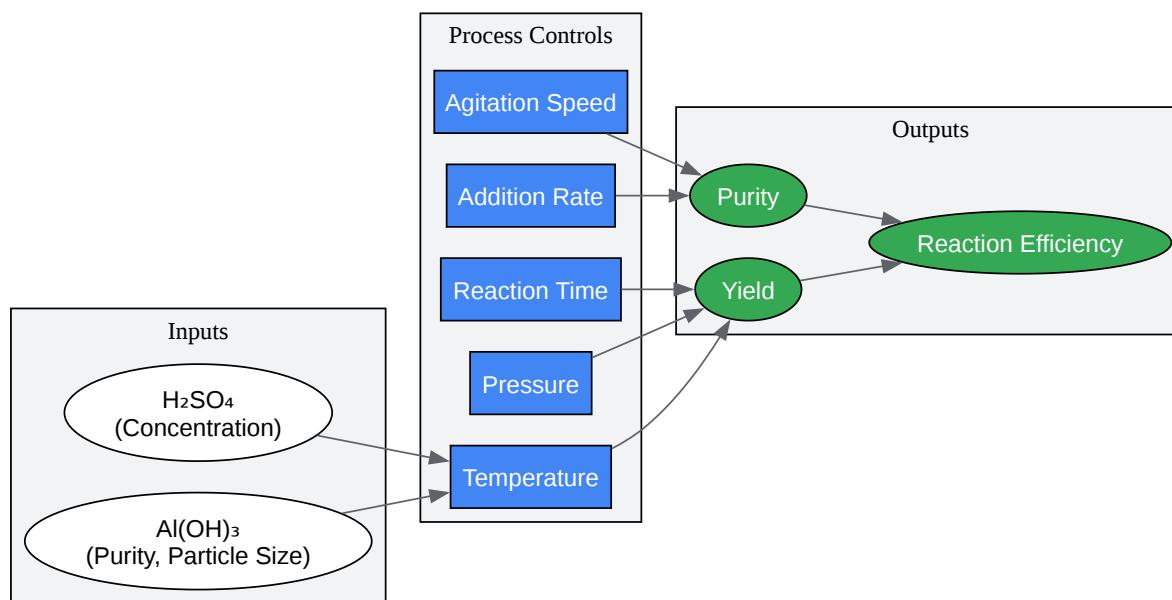
Detailed Experimental Protocol

This protocol is a synthesis of procedures described in the technical literature.[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Reactor Preparation: Charge a glass-lined or other acid-resistant reactor with a pre-determined volume of 50-98% sulfuric acid.
- Heating: Heat the sulfuric acid to an initial temperature, typically between 80°C and 100°C, to initiate the reaction more quickly.[\[3\]](#)
- Reactant Addition: Begin slow, controlled addition of aluminum hydroxide powder to the heated and stirred sulfuric acid. Maintain vigorous agitation to ensure proper mixing and heat distribution.
- Temperature Control: Monitor the temperature of the reactor closely. The rate of aluminum hydroxide addition should be managed to keep the temperature within a safe operating range (e.g., below 130°C) to prevent violent boiling.[\[5\]](#) In some continuous processes, the reaction zone is maintained between 225°F and 260°F (107°C to 127°C) under superatmospheric pressure.[\[8\]](#)
- Reaction Time: Continue stirring the mixture for a specified duration after all the aluminum hydroxide has been added. This "cooking" or "maturing" period can range from several minutes to several hours to ensure the reaction goes to completion.[\[4\]](#)[\[6\]](#) For instance, one process describes a cooking time of nine hours.[\[4\]](#) Continuous processes may have residence times as short as 5 to 45 minutes.[\[8\]](#)
- Quality Control: Test the reaction mixture to confirm that all the acid has been neutralized.[\[3\]](#)
- Purification: Transfer the hot, concentrated **aluminum sulfate** solution to a settling tank. Allow it to stand for a period (e.g., 12 hours) for insoluble impurities to precipitate.[\[4\]](#) Filter the clarified liquid to remove any remaining solids.[\[2\]](#)[\[6\]](#)
- Final Product Preparation:
 - For a liquid product, dilute the filtered solution with water to the target concentration (e.g., 47% w/w solution).[\[2\]](#)
 - For a solid product, pour the concentrated solution into cooling trays and allow it to solidify. Crush the resulting solid cake into desired particle sizes.[\[2\]](#)

Process Variables and Optimization

Several variables can be adjusted to optimize the synthesis process. The following diagram illustrates the relationship between key inputs, process controls, and desired outputs.



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Caption: Key variables in **aluminum sulfate** synthesis.

- Temperature: Higher temperatures increase the reaction rate, but excessive heat can cause dangerous boil-overs.^[3] Some advanced processes operate under pressure to achieve higher temperatures (150-200°C) safely.^[9]
- Concentration: While high concentrations of sulfuric acid (90-98%) are often used, processes have been developed that can utilize lower concentration or waste acid, sometimes with the aid of catalysts.^[6]

- Reaction Time: This is a trade-off between reaction completion and process throughput. Continuous processes aim for very short residence times (5-45 minutes).[8]
- Additives: The presence of nitric acid or a peroxide (like hydrogen peroxide) has been shown to promote the reaction, allowing it to proceed efficiently at lower temperatures and with lower concentrations of sulfuric acid.[6]
- Foam Control: The reaction can generate significant water vapor and foam. One patented method involves blowing a stream of gas (like air) through the reaction mixture to remove water vapor and suppress foaming, thereby improving reactor capacity.[5]

Data Presentation: Reaction Parameters

The following table summarizes key quantitative data gathered from various sources regarding the synthesis process.

Parameter	Value	Source	Notes
Reactants	Aluminum Hydroxide, Sulfuric Acid	[1][2][3]	Bauxite can be used as a less pure source of $\text{Al}(\text{OH})_3$.[7][10]
Stoichiometry	2 mol $\text{Al}(\text{OH})_3$ to 3 mol H_2SO_4	[2][4]	---
Reaction Temperature	100 - 130°C (atmospheric)	[5][6]	Higher temperatures (up to 200°C) can be used under pressure. [9]
Reaction Time	5-45 minutes (continuous)	[8]	Batch processes can take several hours (e.g., 9 hours).[4]
Product Concentration	47% w/w (liquid solution)	[2]	Solid product is typically $\text{Al}_2(\text{SO}_4)_3 \cdot 14\text{H}_2\text{O}$.[2]
Final Product Purity	>99%	[11]	Purity depends heavily on raw materials and purification steps.
Enthalpy of Reaction	-156 kJ/mol	[2]	For the formation of $\text{Al}_2(\text{SO}_4)_3 \cdot 14\text{H}_2\text{O}$.

Purification of Aluminum Sulfate

Achieving high purity is crucial for many applications. The primary impurity is often iron, which is present in the bauxite raw material.[2][11]

- **Filtration and Settling:** The most common purification method involves separating the **aluminum sulfate** solution from insoluble impurities. This is achieved by allowing the solution to settle, followed by decanting or filtering the liquid.[4][7]

- Crystallization: The purified solution can be concentrated by evaporation and then cooled to crystallize the **aluminum sulfate**, leaving impurities behind in the mother liquor.[7][11] One study achieved 99.8% purity through leaching followed by successive crystallization.[11]
- Solvent Precipitation: A patented method describes purifying a crude **aluminum sulfate** solution by adding a water-miscible organic liquid, such as ethanol, in the presence of sulfuric acid.[12] This causes the **aluminum sulfate** to precipitate in a relatively pure state, while impurities like iron sulfate remain in the solution.[12]

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